

2-Chlorocyclohexanol molecular weight and formula

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Compound of Interest

Compound Name: 2-Chlorocyclohexanol

Cat. No.: B073132

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In-depth Technical Guide: 2-Chlorocyclohexanol

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides the fundamental molecular and physical data for **2-Chlorocyclohexanol**, a key biochemical intermediate. The information is presented to support research and development activities requiring precise chemical specifications.

Core Molecular Data

The foundational properties of **2-Chlorocyclohexanol** are its molecular formula and molecular weight, which are crucial for stoichiometric calculations, analytical characterization, and formulation development.

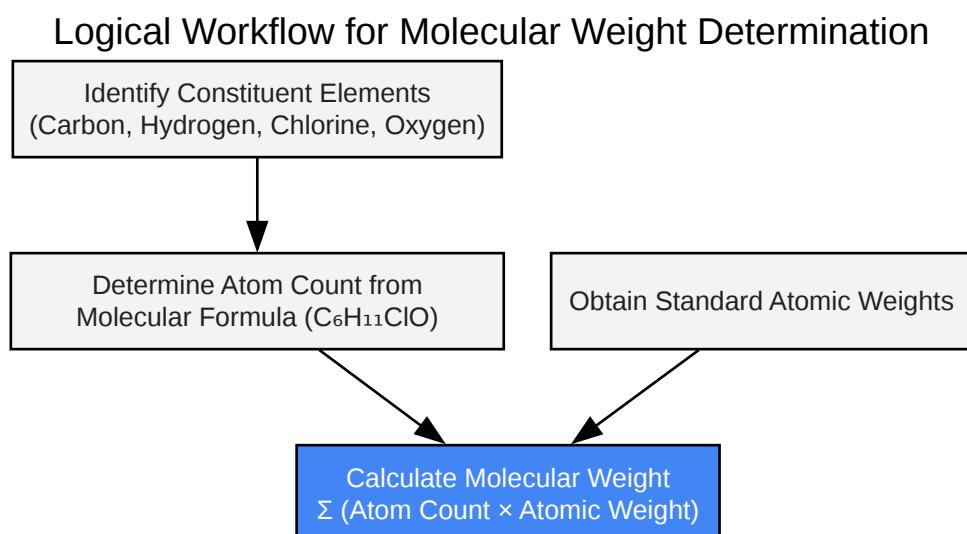
Molecular Formula and Weight Summary

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ ClO	[1][2][3][4][5]
Molecular Weight	134.60 g/mol	[3][4][5]
Exact Mass	134.0498427 Da	[1]

The molecular formula, $C_6H_{11}ClO$, indicates that each molecule of **2-Chlorocyclohexanol** is composed of six carbon atoms, eleven hydrogen atoms, one chlorine atom, and one oxygen atom.[1][2][3][4] The molecular weight is approximately 134.60 g/mol .[3][4][5] This value is the mass of one mole of the substance and is essential for converting between mass and molar quantities in experimental settings. The precise monoisotopic mass is 134.0498427 Da.[1]

Logical Relationship of Molecular Properties

The determination of a compound's molecular weight is logically derived from its molecular formula and the atomic weights of its constituent elements. This workflow is a fundamental concept in chemistry.



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Caption: Workflow for calculating molecular weight from the molecular formula.

Note on Experimental Protocols and Signaling Pathways: The request for detailed experimental protocols and signaling pathways is not applicable to the core topic of determining the molecular weight and formula of a simple chemical compound like **2-Chlorocyclohexanol**. These properties are fundamental constants derived from the atomic composition of the molecule, rather than complex biological or experimental processes. The provided diagram illustrates the logical derivation of the molecular weight, which is the relevant workflow for this specific inquiry.

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